

# Preventing viscosity loss in Carbomer 980 formulations over time

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbomer 980

Cat. No.: B3030406

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## Technical Support Center: Carbomer 980 Formulations

Welcome to the technical support center for **Carbomer 980**. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot and resolve common issues related to viscosity loss in **Carbomer 980** formulations over time.

## Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of thickening in a **Carbomer 980** formulation?

A1: **Carbomer 980**, a high molecular weight polymer of acrylic acid, exists as a dry, tightly coiled acidic powder.[1] When dispersed in a polar solvent like water, the polymer hydrates and begins to uncoil. The significant increase in viscosity, or thickening, is achieved through a process called neutralization. By adding a base (neutralizer) such as sodium hydroxide (NaOH) or triethanolamine (TEA), the acidic carboxyl groups on the polymer backbone are converted to negatively charged carboxylate groups ( $\text{-COO}^-$ ). [2] The mutual repulsion of these negative charges causes the polymer chain to fully extend and swell, trapping a large volume of the solvent and thereby dramatically increasing the viscosity of the solution to form a stable gel.[2] [3] The optimal pH for this to occur is typically between 6.0 and 7.5.[4]

Q2: My **Carbomer 980** gel has lost significant viscosity over time. What are the most common causes?

A2: Several factors can lead to a decrease in the viscosity of **Carbomer 980** gels over time. The most common culprits include:

- **Presence of Electrolytes:** Salts or ions in your formulation can shield the negative charges on the polymer backbone, reducing the electrostatic repulsion and causing the polymer to re-coil, which releases the trapped solvent and decreases viscosity.[3]
- **High Shear Stress:** While necessary for initial dispersion, excessive or prolonged high shear mixing after the polymer has been neutralized can permanently break the polymer chains, leading to a significant and irreversible loss of viscosity.[5]
- **UV Exposure:** Carbomer polymers can be sensitive to UV radiation.[3] Exposure to light, especially in clear packaging, can cause degradation of the polymer structure, resulting in a loss of viscosity.
- **pH Shift:** If the pH of the formulation drifts outside the optimal range (typically below 5 or above 9), the neutralization of the carboxyl groups can be affected, leading to a reduction in polymer swelling and a corresponding drop in viscosity.[4]
- **Microbial Contamination:** Carbomer gels, especially those with high water content, can be susceptible to microbial growth. Enzymes produced by microorganisms can degrade the polymer, leading to a loss of viscosity.[6]

Q3: Can the choice of neutralizer affect the long-term stability of my gel?

A3: Yes, the choice of neutralizer can impact the stability of the final formulation. Strong bases like sodium hydroxide (NaOH) create a more rigid gel structure due to the formation of sodium carboxylate salts. Organic amines like triethanolamine (TEA) can sometimes offer better compatibility with other formulation components and can be less susceptible to viscosity loss in the presence of certain electrolytes. The choice of neutralizer should be made based on the desired final pH, the other ingredients in the formulation, and the required rheological properties.

Q4: How can I prevent viscosity loss due to microbial contamination?

A4: To prevent microbial growth and subsequent degradation of the **Carbomer 980** polymer, it is essential to include a broad-spectrum preservative system in your formulation. The choice of

preservative should be compatible with the anionic nature of **Carbomer 980** and effective at the final pH of your gel. It is also crucial to follow good manufacturing practices (GMP) to minimize the initial microbial load in your product.

## Troubleshooting Guide

This guide provides a structured approach to identifying and resolving common issues related to viscosity loss in **Carbomer 980** formulations.

### Issue 1: Sudden or gradual loss of viscosity after adding other active ingredients or excipients.

This is often indicative of an incompatibility with electrolytes.

Troubleshooting Steps:

- **Identify Potential Sources of Electrolytes:** Review the chemical nature of all added ingredients. Salts, buffers, and certain active pharmaceutical ingredients (APIs) can introduce ions into the formulation.
- **Perform a Salt Tolerance Test:** This will help you quantify the impact of electrolytes on your gel's viscosity. A detailed protocol is provided in the "Experimental Protocols" section below.
- **Consider a Salt-Tolerant Carbomer:** If your formulation requires a high concentration of electrolytes, you may need to consider alternative polymers with better salt tolerance, such as Carbopol® Ultrez 30.<sup>[3]</sup>
- **Add a Chelating Agent:** In some cases, trace amounts of metal ions can contribute to viscosity loss. Including a chelating agent like EDTA (ethylenediaminetetraacetic acid) can help to sequester these ions.

Illustrative Data: Impact of NaCl on **Carbomer 980** Gel Viscosity

NaCl Concentration (%)	Viscosity (cP)	% Viscosity Loss
0.0	50,000	0%
0.1	35,000	30%
0.5	15,000	70%
1.0	5,000	90%

Note: This data is illustrative and the actual viscosity will depend on the specific formulation and measurement conditions.

## Issue 2: Low initial viscosity or a significant drop in viscosity after the manufacturing process.

This is often related to the application of excessive shear.

Troubleshooting Steps:

- **Review Your Mixing Process:** High-shear mixing is beneficial for dispersing the **Carbomer 980** powder before neutralization. However, after neutralization, high shear can mechanically degrade the swollen polymer network.[\[5\]](#)
- **Optimize Shear Application:** If high shear is necessary for other process steps (e.g., emulsification), try to apply it before the neutralization step. After neutralization, use low-speed, wide-sweep agitation to avoid damaging the gel structure.
- **Perform a Shear Stability Test:** This will help you understand how your formulation holds up to mechanical stress. A detailed protocol is provided in the "Experimental Protocols" section below.

Illustrative Data: Impact of Shear Rate on **Carbomer 980** Gel Viscosity

Shear Rate (rpm) for 10 min	Final Viscosity (cP)	% Viscosity Loss
50 (Low Shear)	48,000	4%
500 (Moderate Shear)	30,000	40%
2000 (High Shear)	10,000	80%

Note: This data is illustrative and the actual viscosity will depend on the specific formulation and equipment used.

### Issue 3: Viscosity loss in products packaged in transparent containers and exposed to light.

This is likely due to UV degradation.

#### Troubleshooting Steps:

- **Protect from Light:** Store the product in opaque or amber-colored containers to block UV radiation.
- **Incorporate a UV Absorber:** Add a UV absorber to the formulation to protect the **Carbomer 980** from degradation.[3]
- **Conduct a Photostability Test:** Expose your formulation to controlled light conditions to confirm UV sensitivity and the effectiveness of your protective measures. A detailed protocol is provided in the "Experimental Protocols" section below.

Illustrative Data: Impact of UV Exposure on **Carbomer 980** Gel Viscosity

UV Exposure (hours)	Viscosity (cP)	% Viscosity Loss
0	50,000	0%
12	42,500	15%
24	32,500	35%
48	20,000	60%

Note: This data is illustrative and the actual viscosity will depend on the specific formulation and light source.

## Experimental Protocols

### Protocol 1: Salt Tolerance Test

Objective: To determine the effect of electrolyte concentration on the viscosity of a **Carbomer 980** gel.

Materials:

- Pre-prepared **Carbomer 980** gel at the desired concentration and pH.
- Sodium chloride (NaCl) solutions of varying concentrations (e.g., 1%, 5%, 10% w/v).
- Viscometer (e.g., Brookfield RVT).
- Beakers and stir bars.

Methodology:

- Place a known volume (e.g., 100 mL) of the **Carbomer 980** gel into a beaker.
- Measure the initial viscosity of the gel and record it as the baseline.
- While gently stirring, add a small, precise volume of the NaCl solution to achieve the first target salt concentration (e.g., 0.1%).
- Stir for a set amount of time (e.g., 15 minutes) to ensure uniform distribution.

- Measure the viscosity of the gel and record the value.
- Repeat steps 3-5, incrementally increasing the salt concentration.
- Calculate the percentage of viscosity loss at each salt concentration compared to the baseline.

## Protocol 2: Shear Stability Test

Objective: To evaluate the impact of mechanical shear on the viscosity of a neutralized **Carbomer 980** gel.

Materials:

- Pre-prepared, neutralized **Carbomer 980** gel.
- High-shear mixer/homogenizer with controllable speed.
- Viscometer.
- Beakers.

Methodology:

- Place a known volume of the gel into a beaker and measure its initial viscosity.
- Subject the gel to a specific shear rate (e.g., 500 rpm) for a defined period (e.g., 5 minutes).
- Allow the gel to rest for a short period (e.g., 10 minutes) to recover from any temporary shear thinning.
- Measure the final viscosity.
- Repeat the process with fresh samples at different shear rates.
- Calculate the percentage of permanent viscosity loss for each shear condition.

## Protocol 3: Photostability Test (as per ICH Q1B Guidelines)

Objective: To assess the impact of light exposure on the viscosity of a **Carbomer 980** formulation.

Materials:

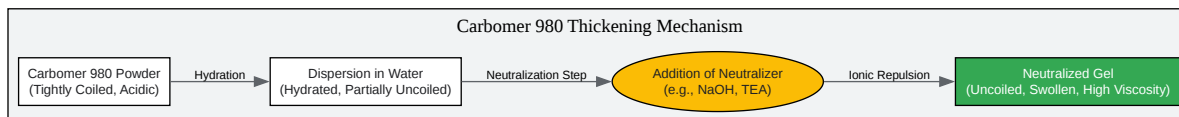
- **Carbomer 980** gel in its final intended packaging (and also in a transparent container for worst-case analysis).
- A photostability chamber equipped with a light source that provides both cool white fluorescent and near-ultraviolet lamps.[\[7\]](#)
- A dark control sample stored at the same temperature but protected from light (e.g., wrapped in aluminum foil).[\[8\]](#)
- Viscometer.

Methodology:

- Measure the initial viscosity of the gel samples.
- Place the test samples in the photostability chamber.
- Place the dark control sample in the same chamber, ensuring it is shielded from light.
- Expose the samples to a total illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.[\[7\]](#)
- At specified time points, remove aliquots of the exposed and dark control samples and measure their viscosity.
- Compare the viscosity of the exposed sample to the dark control to determine the extent of photodegradation.

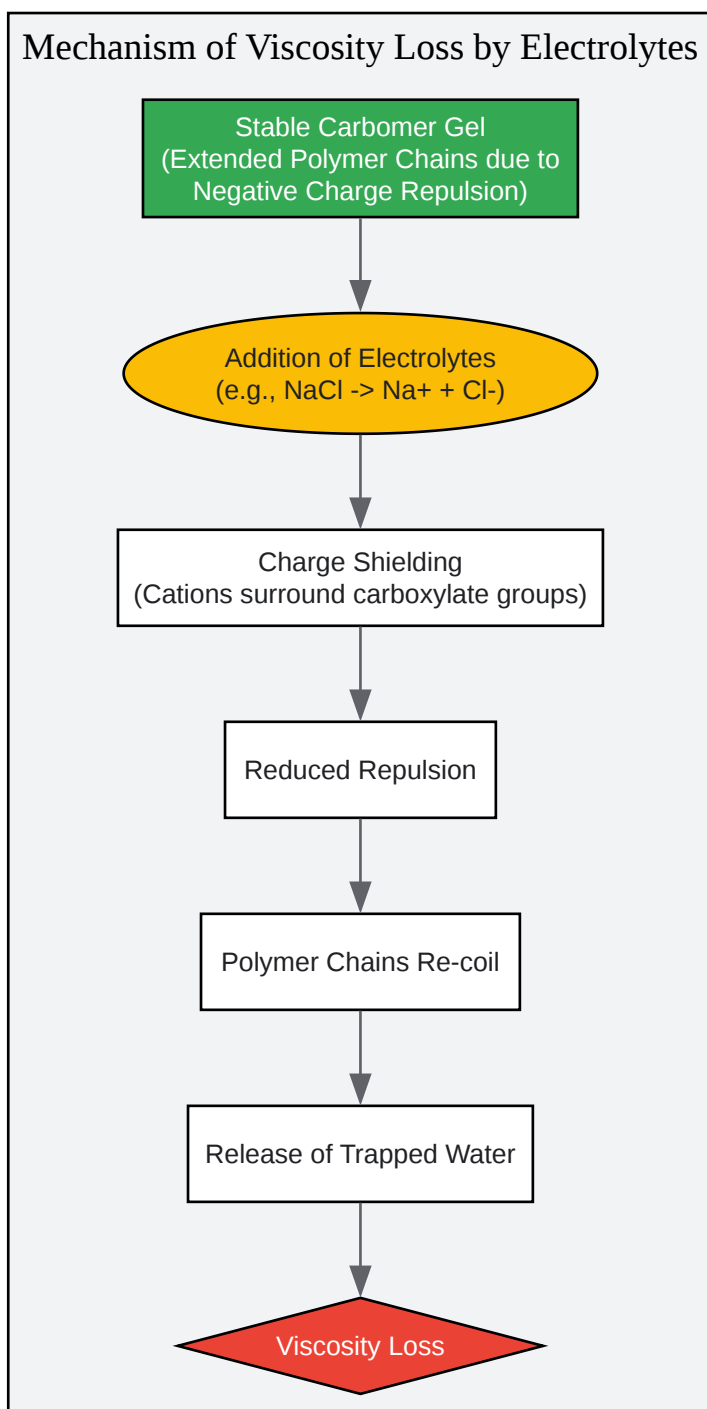
## Diagrams





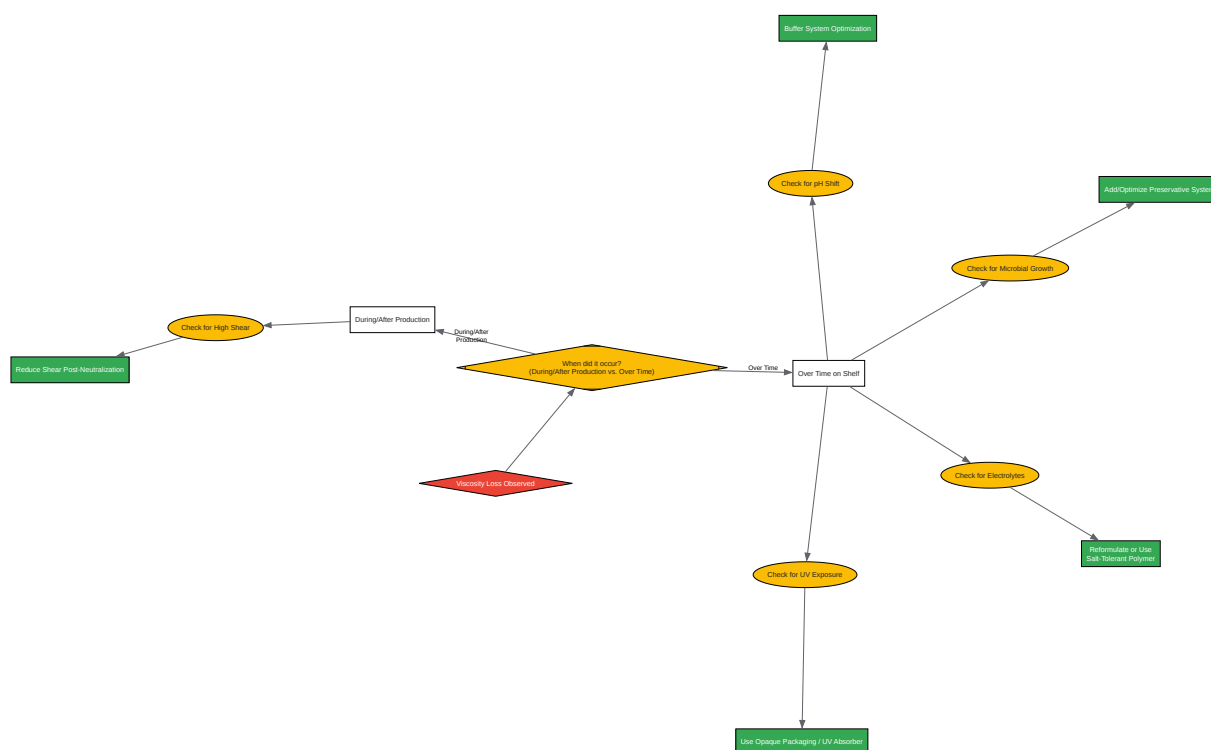
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Caption: **Carbomer 980** Neutralization and Thickening Process.



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Caption: How Electrolytes Reduce **Carbomer 980** Gel Viscosity.



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Caption: A Logical Workflow for Troubleshooting Viscosity Issues.

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- To cite this document: BenchChem. [Preventing viscosity loss in Carbomer 980 formulations over time]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030406#preventing-viscosity-loss-in-carbomer-980-formulations-over-time]

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